

Fluorescein o-acrylate: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: *Fluorescein o-acrylate*

Cat. No.: *B060923*

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CAS Number: 193419-86-2

This in-depth technical guide provides a comprehensive overview of **Fluorescein o-acrylate**, a versatile fluorescent monomer critical for research and development in polymer science, materials science, and bioanalytical chemistry. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and applications, complete with experimental protocols and visual workflows.

Core Properties and Specifications

Fluorescein o-acrylate is a derivative of the well-known fluorescein dye, modified with an acrylate group. This functionalization allows it to be readily incorporated into polymer chains through polymerization, creating intrinsically fluorescent materials.^[1] Its high quantum yield and visible light excitation/emission spectra make it an invaluable tool for a wide range of applications.^{[2][3]}

Physicochemical Data

A summary of the key quantitative data for **Fluorescein o-acrylate** is presented in Table 1.

Property	Value	Source
CAS Number	193419-86-2	[1] [4] [5]
Molecular Formula	C23H14O6	[1] [5] [6]
Molecular Weight	386.35 g/mol	[1] [4] [5]
Appearance	Bright yellow to orange solid	[1]
Melting Point	231-233 °C	[3] [5]
λ_{max} (Absorbance)	490 nm (in 0.1 N NaOH)	[5]
λ_{max} (Emission)	~520 nm	[1] [7] [8]
Purity	≥95%	[5]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone, DCM); Limited solubility in water.	[1]
Storage Temperature	2-8°C	[5]

Chemical Identifiers

For unambiguous identification, the following chemical identifiers are provided in Table 2.

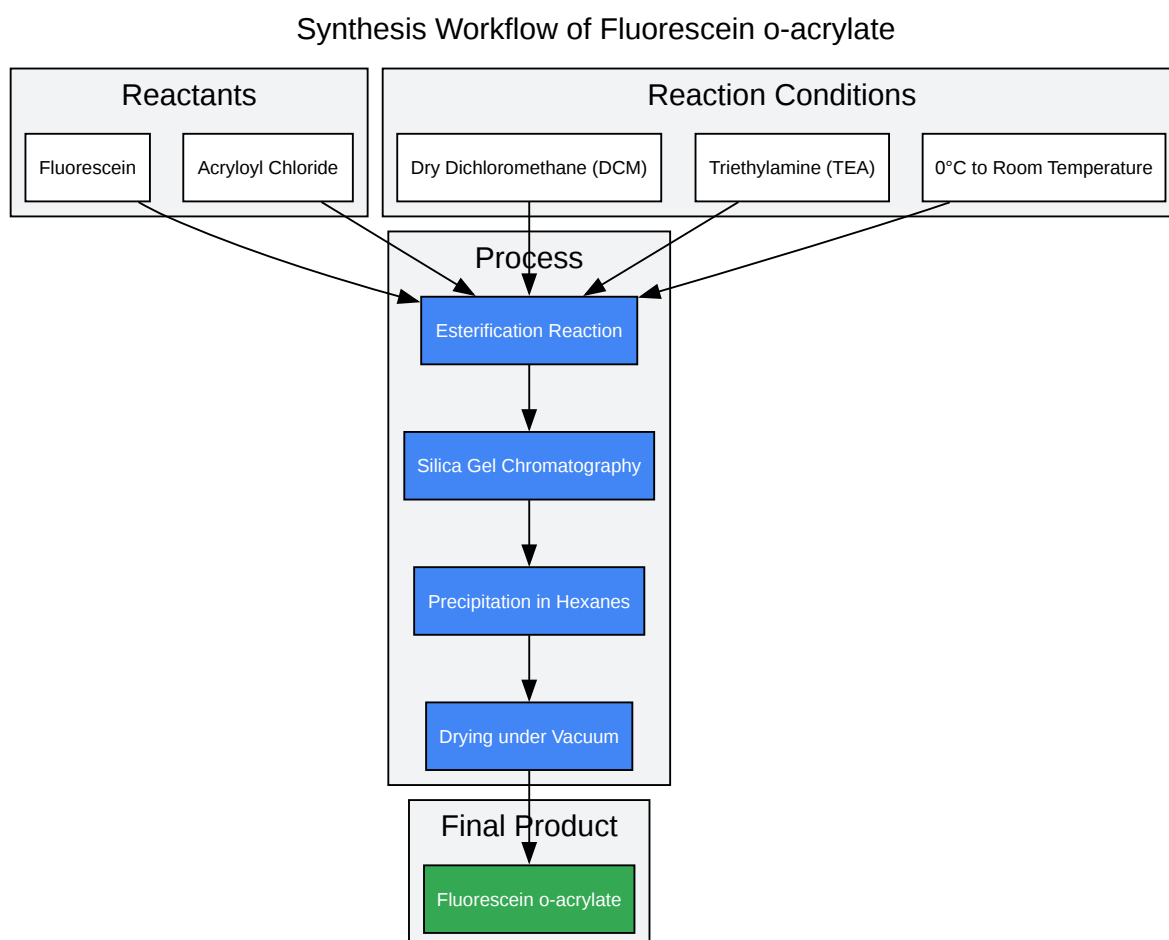
Identifier	Value	Source
IUPAC Name	(6'-hydroxy-3-oxospiro[2-benzofuran-1,9'-xanthene]-3'-yl) prop-2-enoate	[1] [6]
Synonyms	Acryloyloxy fluorescein, 3'-Acryloxyspirobenzo[c]-furan[1,9']xanthen-3-one	[2] [5] [9]
InChI	1S/C23H14O6/c1-2-21(25)27-14-8-10-18-20(12-14)28-19-11-13(24)7-9-17(19)23(18)16-6-4-3-5-15(16)22(26)29-23/h2-12,24H,1H2	[1] [5] [6]
InChI Key	VYLDMXSRCVCHNE-UHFFFAOYSA-N	[1] [4] [5]
Canonical SMILES	<chem>C=CC(=O)OC1=CC2=C(C=C1)C3(C4=C(O2)C=C(C=C4)O)C5=CC=CC=C5C(=O)O3</chem>	[1] [6]

Synthesis and Purification

The primary and most established method for synthesizing **Fluorescein o-acrylate** is through the esterification of fluorescein with acrylic acid or acryloyl chloride.[\[1\]](#)[\[4\]](#) This reaction is typically catalyzed by a strong acid or proceeds via a base-mediated reaction with acryloyl chloride.

Synthesis Workflow

The general workflow for the synthesis of **Fluorescein o-acrylate** is depicted below.



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Caption: A flowchart illustrating the synthesis of **Fluorescein o-acrylate**.

Detailed Experimental Protocol: Synthesis of Fluorescein o-acrylate

This protocol is based on a general procedure for the synthesis of **Fluorescein o-acrylate**.

Materials:

- Fluorescein (1 equivalent)
- Triethylamine (TEA, 3.5 equivalents)
- Acryloyl chloride (1.09 equivalents)
- Dry Dichloromethane (DCM)
- Methanol
- Hexanes
- Silica gel for chromatography
- 250 mL round bottom flask
- Stir bar
- Rubber septum
- Dropping funnel
- Standard laboratory glassware for purification

Procedure:

- **Reaction Setup:** In a 250 mL round bottom flask equipped with a stir bar and a rubber septum, dissolve fluorescein (1 equiv., 12.3 mmol, 4087 mg) and triethylamine (3.5 equiv., 43 mmol, 6 mL) in 20 mL of dry dichloromethane (DCM).
- **Cooling:** Stir the reaction mixture and cool it to 0°C in an ice bath.
- **Addition of Acryloyl Chloride:** Dissolve acryloyl chloride (1.09 equiv., 13.5 mmol, 1.1 mL) in 20 mL of dry DCM and add it to a dropping funnel. Add the acryloyl chloride solution dropwise to the reaction mixture over 30 minutes.

- Reaction: After the addition is complete, allow the reaction mixture to stir for 24 hours, gradually warming to room temperature.
- Purification:
 - Chromatography: Purify the crude product using silica gel chromatography with a mobile phase of DCM:Methanol (100:0.5 v/v) to obtain an orange solid.
 - Precipitation: Dissolve the orange solid in a minimal amount of DCM and precipitate it by adding it to an excess of hexanes.
- Final Product: Filter the resulting solid and dry it under vacuum to yield a pale-yellow product of **Fluorescein o-acrylate**.

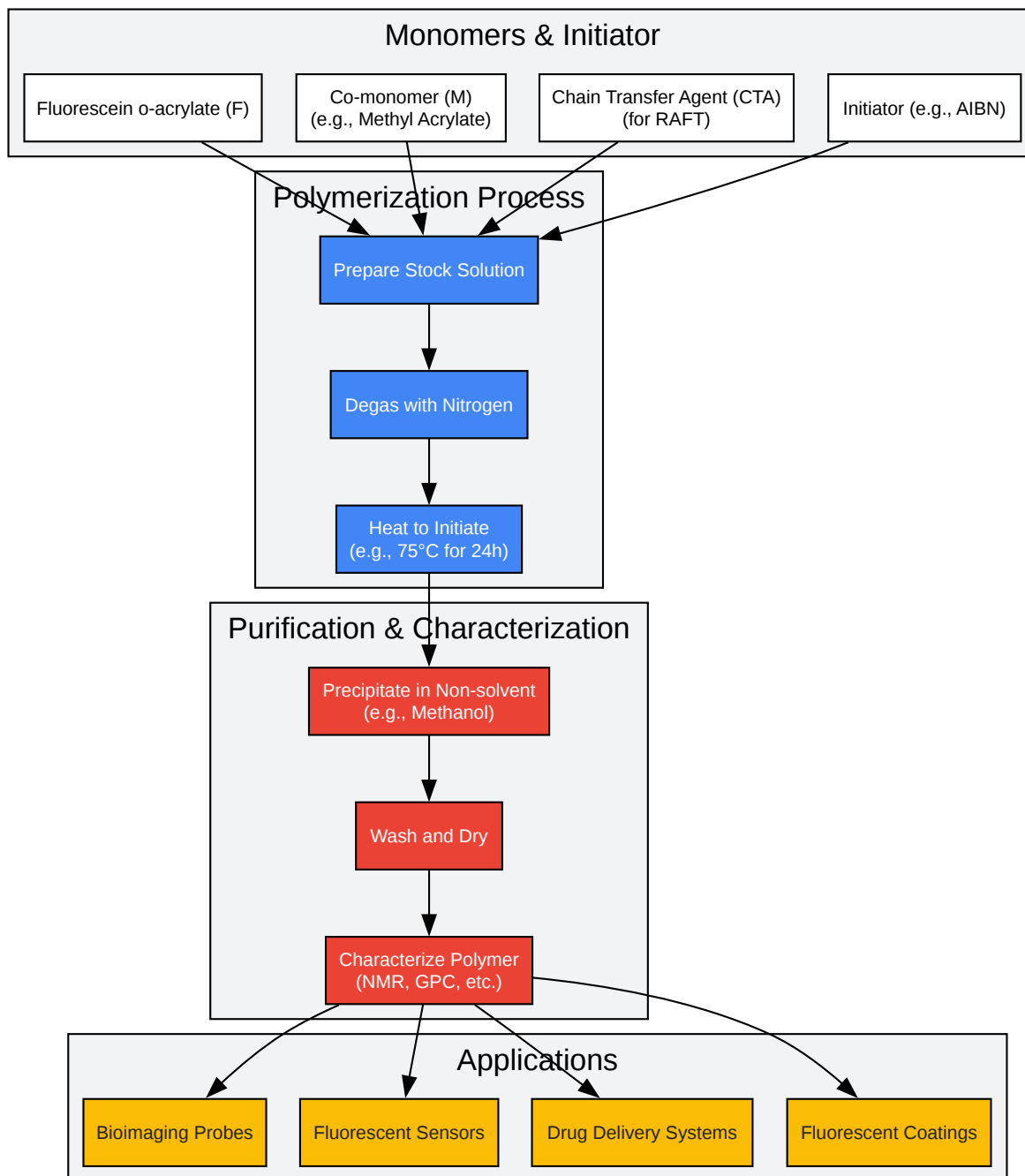
Polymerization and Applications

Fluorescein o-acrylate's reactive acrylate group allows it to readily participate in various polymerization techniques, most notably free radical polymerization.^[4] This enables its copolymerization with a wide array of other monomers, leading to the creation of advanced fluorescent materials.^{[2][4]}

Polymerization Workflow

The following diagram illustrates a general workflow for the synthesis of fluorescent polymers using **Fluorescein o-acrylate**.

General Workflow for Fluorescent Polymer Synthesis

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Caption: A workflow for the synthesis and application of fluorescent polymers.

Detailed Experimental Protocol: Surface-Initiated RAFT Polymerization

This protocol describes the synthesis of a fluorescent copolymer brush on silica beads, adapted from the literature.

Materials:

- **Fluorescein o-acrylate (F)**
- Methyl acrylate (M)
- Chain transfer agent (CTA)-functionalized silica beads (BTPA@SiO₂)
- 2,2'-Azobis(2-methylpropionitrile) (AIBN) as initiator
- Anhydrous dimethylformamide (DMF)
- Methanol, Toluene, Dichloromethane (DCM), Tetrahydrofuran (THF) for washing
- Schlenk flasks or vials

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution containing the desired molar ratio of monomers, CTA, and initiator. For example, a molar ratio of [M]:[F]:[CTA]:[AIBN] = 200:X:1:0.2, where X can be varied to control the fluorescein incorporation (e.g., X = 10, 20, 40, or 80).
- **Degassing:** Sparge the stock solution with nitrogen for at least 10 minutes to remove dissolved oxygen.
- **Reaction Setup:** In an inert atmosphere (glovebox), add anhydrous DMF to the stock solution to dissolve the components. Distribute the solution into individual vials containing the CTA-functionalized silica beads, ensuring the beads are fully covered.
- **Polymerization:** Cap the vials and heat them to 75°C for 24 hours to initiate the polymerization.

- **Purification of Polymer:** After the reaction, precipitate the loose polymer from the supernatant by adding it to methanol. Repeat the precipitation twice for further purification.
- **Purification of Functionalized Beads:** Wash the polymer-functionalized silica beads sequentially with toluene, DCM, and THF. Further purify the beads by Soxhlet extraction and dry them in a vacuum oven.
- **Characterization:** Characterize the free polymer (e.g., by ^1H NMR and Gel Permeation Chromatography) and the polymer-functionalized beads (e.g., by X-ray Photoelectron Spectroscopy and Thermogravimetric Analysis).

Key Applications

The unique properties of **Fluorescein o-acrylate** make it a valuable component in the development of a variety of advanced materials:

- **Bioimaging:** It is extensively used in fluorescence microscopy for imaging live cells and tissues.^[1] Copolymers containing **Fluorescein o-acrylate** can be used to create fluorescent probes and cell-tracking agents.^{[3][9]}
- **Polymer Science:** As a monomer, it is fundamental in synthesizing fluorescent polymers that can be employed as sensors and in drug delivery systems.^{[1][9]} The incorporation of **Fluorescein o-acrylate** into polymer backbones overcomes issues like dye leaching that can occur with physically entrapped dyes.^[4]
- **Diagnostics:** It is utilized in assays and tests where fluorescence detection is required, such as in enzyme-linked immunosorbent assays (ELISA).^[1]
- **Advanced Materials:** By copolymerizing with various monomers, a range of functional materials can be created:
 - **Fluorescent Hydrogels:** With hydrophilic comonomers like acrylamide, these are suitable for tissue engineering and sensing applications.^[4]
 - **Fluorescent Nanoparticles:** Copolymerization with hydrophobic monomers like styrene can produce fluorescent nanoparticles for bioimaging and diagnostics.^[4]

- Fluorescent Coatings: These materials find use in various coating applications where fluorescence is desired.[4]

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